

Ethylene Oxalate (CAS No. 3524-70-7): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene oxalate

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An In-depth Review of the Synthesis, Properties, and Applications of 1,4-Dioxane-2,3-dione

This technical guide provides a comprehensive overview of **ethylene oxalate** (CAS No. 3524-70-7), also known as 1,4-dioxane-2,3-dione. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry. This document consolidates available data on its physicochemical properties, synthesis, and potential applications, with a focus on its role in polymer science and its indirect relevance to biological signaling pathways.

Chemical and Physical Properties

Ethylene oxalate is a cyclic ester with the molecular formula $C_4H_4O_4$ and a molecular weight of 116.07 g/mol ^[1] It is a solid at room temperature and its properties are summarized in the tables below.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₄ H ₄ O ₄	[1]
Molecular Weight	116.07 g/mol	[1]
Density	1.423 g/cm ³	[2]
Boiling Point	283.3 °C at 760 mmHg	[2]
Flash Point	128.6 °C	
IUPAC Name	1,4-Dioxane-2,3-dione	[2][3]
Synonyms	Ethylene oxalate	[1][4]

Thermodynamic Properties

Property	Value	Method	Reference
Enthalpy of Formation (ΔfH° solid)	-697.0 ± 1.2 kJ/mol	Calorimetry	[5]
Heat Capacity (Cp, solid)	141.9 J/(mol·K) at 298 K	Calorimetry	[5]
Entropy (S° solid)	158.4 J/(mol·K)	Calculated	[5]
Enthalpy of Combustion (ΔcH°solid)	-1448.50 ± 1.20 kJ/mol	NIST	[6]
Gibbs Free Energy of Formation (ΔfG°)	-402.46 kJ/mol	Joback	[6]
Enthalpy of Fusion (ΔfusH°)	11.86 kJ/mol	Joback	[6]

Synthesis and Polymerization

The synthesis of high-purity **ethylene oxalate** is crucial for its application in polymer chemistry, primarily as a monomer for the production of poly(**ethylene oxalate**) (PEOx).

Synthesis of Ethylene Oxalate

A common method for synthesizing **ethylene oxalate** involves the depolymerization of an **ethylene oxalate** oligomer. The general steps are as follows:

- **Oligomerization:** An **ethylene oxalate** oligomer is first prepared. One route involves the reaction of ethylene glycol with diethyl oxalate.
- **Purification of Oligomer:** The resulting oligomer is washed with an organic solvent to remove impurities.
- **Depolymerization and Sublimation:** The purified oligomer is heated under reduced pressure. This causes depolymerization, and the **ethylene oxalate** monomer sublimates.
- **Recrystallization:** The sublimed monomer is then recrystallized from an organic solvent to yield high-purity **ethylene oxalate**.

Ring-Opening Polymerization of Ethylene Oxalate

Ethylene oxalate can undergo ring-opening polymerization to form poly(**ethylene oxalate**), a biodegradable polyester. This process is typically carried out by heating the monomer in an inert atmosphere with a suitable catalyst.

Experimental Protocols

Synthesis of Poly(ethylene succinate-co-ethylene oxalate)

This protocol describes the synthesis of a copolymer incorporating **ethylene oxalate**, which is relevant for studying its impact on polymer properties.

Materials:

- Ethylene glycol
- Succinic acid
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$)

- Zinc acetate (ZnAc_2)
- Antimony trioxide (Sb_2O_3)
- Triphenyl phosphate (TPP)
- Nitrogen gas

Procedure:

- To a three-necked flask equipped with a mechanical stirrer, add ethylene glycol (10.6 g, 0.171 mol) and succinic acid (15 g, 0.127 mol).
- Add oxalic acid (3.20 g).
- Add the catalysts: zinc acetate (0.045 g) and antimony trioxide (0.015 g).
- Add triphenyl phosphate (0.03 g) as an antioxidant.
- Allow the mixture to stand for one week at room temperature.
- Heat the mixture to 180 °C under a nitrogen flow of 20 mL/min.
- Continue the polycondensation until no more water is produced (approximately 3 hours).
- Increase the temperature to 220-230 °C and reduce the pressure to 100 Pa.
- Continue the reaction for 4-6 hours until the stirring speed slows significantly.
- Cool the system to room temperature to obtain the copolymer.

Isothermal Melt Crystallization of Poly(ethylene succinate-co-ethylene oxalate)

This protocol details the methodology for studying the crystallization behavior of polymers containing **ethylene oxalate**.

Equipment:

- Differential Scanning Calorimeter (DSC)

Procedure:

- Place a small sample (4-5 mg) of the polymer in a DSC pan.
- Heat the sample to 130 °C at a rate of 60 °C/min under a nitrogen atmosphere to erase any previous thermal history.
- Hold the sample at 130 °C for 3 minutes.
- Cool the sample to the desired crystallization temperature (Tc) at a rate of 60 °C/min.
- Hold the sample at the Tc for a sufficient time to ensure complete crystallization, while recording the heat flow.
- The data collected can be used to analyze the kinetics of isothermal crystallization.

Biological Significance and Signaling Pathways

While there is limited direct research on the pharmacological effects of **ethylene oxalate** itself, the oxalate moiety is of significant interest in the context of renal pathophysiology. Oxalate is a key component of the most common type of kidney stones. Recent studies have elucidated a signaling pathway through which oxalate can induce cellular changes in renal cells.

Oxalate-Induced Activation of the JAK/STAT Signaling Pathway

Research has shown that oxalate can induce ossification of renal tubular epithelial cells by activating the JAK2/STAT3 signaling pathway.^[4] This contributes to the formation of kidney stones. Inhibition of JAK2 has been shown to reverse this process.^[4]

The proposed mechanism is as follows:

- Increased oxalate levels in renal tubular epithelial cells lead to the activation of Janus kinase 2 (JAK2).
- Activated JAK2 phosphorylates Signal Transducer and Activator of Transcription 3 (STAT3).

- Phosphorylated STAT3 (p-STAT3) dimerizes and translocates to the nucleus.
- In the nucleus, p-STAT3 acts as a transcription factor, upregulating the expression of osteogenic genes.
- This leads to the ossification of the renal cells, a key step in kidney stone formation.

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Experimental Workflow for Studying Oxalate-Induced Signaling

The following workflow can be used to investigate the effects of oxalate on cellular signaling pathways in renal cells.

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Applications and Future Directions

Polymer Science

The primary application of **ethylene oxalate** is as a monomer for the synthesis of poly(**ethylene oxalate**) (PEOx), a biodegradable polyester. PEOx is of interest for applications where environmental degradation is desirable. The inclusion of **ethylene oxalate** units in other polyesters, such as polyethylene succinate, can modify their crystallization behavior and, consequently, their physical properties.

Drug Development

While direct applications of **ethylene oxalate** in drug development are not well-documented, its broader chemical class, 1,4-dioxanes, has been explored for therapeutic potential. Derivatives of 1,4-dioxane have shown promise as anticancer and antimicrobial agents. The study of oxalate-induced signaling pathways also opens up possibilities for therapeutic intervention in kidney stone disease, for example, through the development of specific JAK2 inhibitors.

Furthermore, oxalate esters like diethyl oxalate are important intermediates in the synthesis of active pharmaceutical ingredients (APIs).

Conclusion

Ethylene oxalate (CAS No. 3524-70-7) is a valuable compound for researchers in polymer chemistry due to its role as a monomer for biodegradable polyesters. While its direct pharmacological applications are yet to be fully explored, its structural component, oxalate, is deeply involved in the pathophysiology of kidney stone disease through the activation of the JAK/STAT signaling pathway. This provides an important avenue for future research into the biological effects of oxalate-containing compounds and the development of targeted therapies. The experimental protocols and data presented in this guide offer a solid foundation for further investigation into the properties and applications of **ethylene oxalate**.

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- To cite this document: BenchChem. [Ethylene Oxalate (CAS No. 3524-70-7): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051645#ethylene-oxalate-cas-number-3524-70-7]

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